

crystal structure of 2-Chloro-6-(trichloromethoxy)pyridine derivatives

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Compound of Interest

Compound Name: 2-Chloro-6-(trichloromethoxy)pyridine

CAS No.: 1221171-69-2

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An In-depth Technical Guide on the Crystal Structure of **2-Chloro-6-(trichloromethoxy)pyridine** Derivatives

Abstract

Pyridine heterocycles are fundamental scaffolds in the development of pharmaceuticals and agrochemicals.[1][2] Derivatives functionalized with halogenated substituents, such as **2-Chloro-6-(trichloromethoxy)pyridine**, possess unique electronic and steric properties that are of significant interest to researchers. The precise three-dimensional arrangement of atoms and the nature of intermolecular interactions within the crystal lattice are critical determinants of a compound's physicochemical properties, including solubility, stability, and bioavailability. This guide offers a detailed examination of the synthesis, single-crystal X-ray diffraction analysis, and resulting structural characteristics of this class of compounds, providing field-proven insights for researchers, scientists, and drug development professionals.

Synthesis and Crystallization

The synthesis of highly chlorinated pyridine derivatives is crucial for accessing a vast array of intermediates for drug and agrochemical development.[1][2] While various methods exist for pyridine halogenation, they often require harsh conditions.[1][2] A common strategy for synthesizing compounds like 2-Chloro-6-(trichloromethyl)pyridine, a structurally related analogue, involves the multi-stage liquid-phase continuous chlorination of 2-methyl pyridine.[3] For the target **2-Chloro-6-(trichloromethoxy)pyridine**, a plausible laboratory-scale synthesis would involve the nucleophilic substitution of a dichlorinated pyridine precursor.

Experimental Protocol: Synthesis

The following protocol describes a representative method for synthesizing the title compound class. The causality behind this choice of reaction is the well-established reactivity of 2,6-dichloropyridine towards strong nucleophiles.

- **Generation of Nucleophile:** Sodium trichloromethoxide is prepared in situ by reacting sodium methoxide with an excess of carbon tetrachloride in a dry, aprotic solvent such as anhydrous Tetrahydrofuran (THF) under an inert argon atmosphere at -78 °C. This low temperature is critical to prevent the decomposition of the highly reactive trichloromethoxide anion.
- **Nucleophilic Substitution:** A solution of 2,6-dichloropyridine in anhydrous THF is added dropwise to the freshly prepared sodium trichloromethoxide slurry. The reaction is maintained at low temperature and monitored by Thin-Layer Chromatography (TLC) until consumption of the starting material is observed.
- **Reaction Quench and Workup:** The reaction is carefully quenched with a saturated aqueous solution of ammonium chloride. After warming to room temperature, the organic phase is separated, and the aqueous phase is extracted multiple times with ethyl acetate.
- **Purification:** The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure. The resulting crude product is purified via column chromatography on silica gel to yield the pure **2-Chloro-6-(trichloromethoxy)pyridine**.

Protocol: Single Crystal Growth

Obtaining high-quality single crystals is the rate-limiting step for X-ray diffraction analysis. The protocol must be self-validating, meaning the quality of the crystals directly determines the

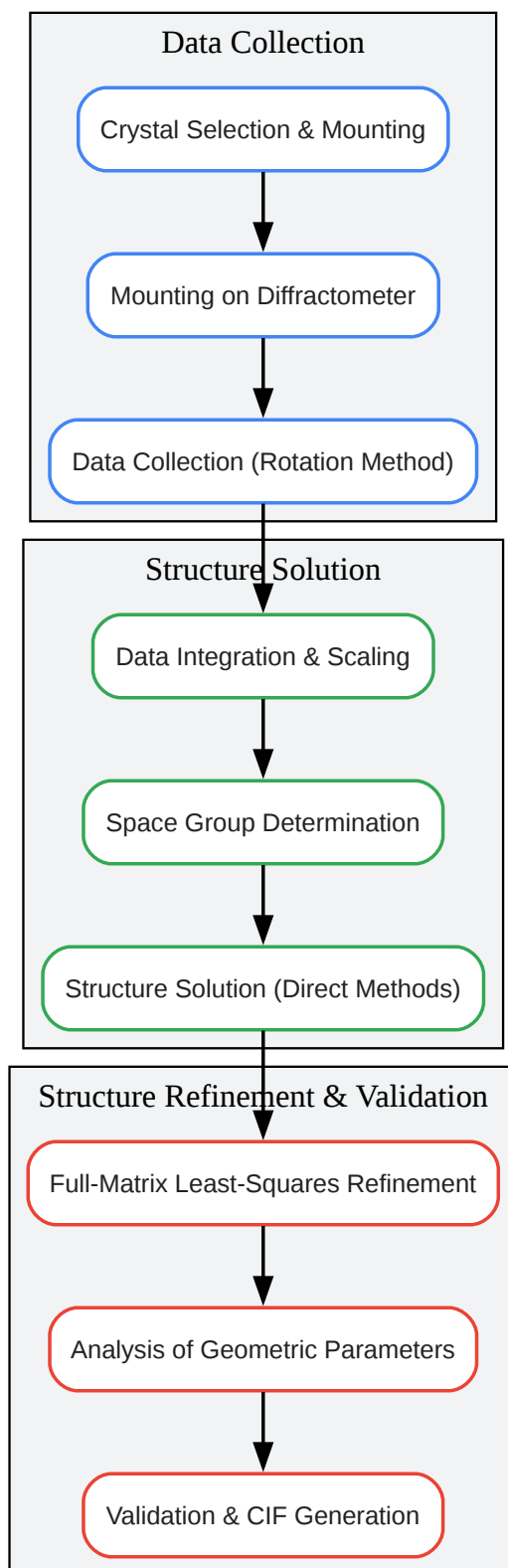
success of the subsequent diffraction experiment.

- Method: Slow evaporation is the most common and effective technique for this class of compounds.
- Procedure:
 - Dissolve the purified compound (approx. 10-20 mg) in a minimal amount of a suitable solvent (e.g., dichloromethane or a mixture of ethyl acetate/hexane) in a small, clean vial.
 - Loosely cover the vial with a cap or parafilm perforated with a few small holes. This allows for slow, controlled evaporation of the solvent.
 - Place the vial in a vibration-free environment at a constant, cool temperature.
 - Monitor the vial over several days to weeks for the formation of well-defined, transparent crystals. Crystals suitable for X-ray diffraction should have sharp edges and be free of visible defects.^[4]

Single-Crystal X-ray Diffraction Analysis

Single-crystal X-ray diffraction is the definitive technique for determining the precise atomic arrangement within a crystalline solid.^[5] The workflow provides a self-validating system, where the quality of the final refined structure is judged by statistical metrics like the R-factor.

Experimental Workflow



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Caption: Standard workflow for single-crystal X-ray diffraction analysis.

Molecular Structure and Crystallographic Data

While the specific crystal structure for **2-Chloro-6-(trichloromethoxy)pyridine** is not publicly available, we can analyze the published data for the closely related analogue, 2,3,6-Trichloro-5-(trichloromethyl)pyridine, to provide authoritative insights into the expected structural features.^[4] The presence of multiple chloro-substituents provides a strong basis for comparison.

The molecular structure reveals a planar pyridine ring with the attached chloro and trichloromethyl groups.

Caption: Molecular structure of **2-Chloro-6-(trichloromethoxy)pyridine**.

Table 1: Representative Crystallographic Data

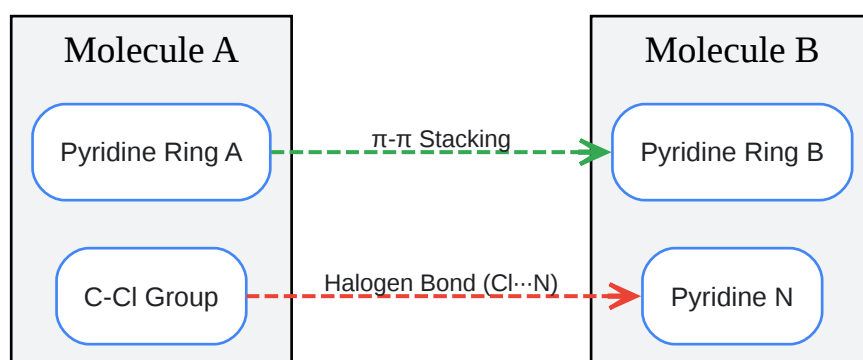
The following data is for the analogue 2,3,6-Trichloro-5-(trichloromethyl)pyridine, which serves as an exemplary model.^[4]

Parameter	Value
Chemical Formula	C ₆ HCl ₆ N
Formula Weight	299.79
Crystal System	Orthorhombic
Space Group	Pbcm
a (Å)	8.3100(17)
b (Å)	17.018(3)
c (Å)	7.3160(15)
α, β, γ (°)	90, 90, 90
Volume (Å ³)	1034.6(4)
Z (Molecules/unit cell)	4
Temperature (K)	296(2)
Final R indices [I>2σ(I)]	R1 = 0.0513, wR2 = 0.1251

Analysis of Intermolecular Interactions

The crystal packing and supramolecular architecture are governed by non-covalent interactions. In halogenated pyridines, halogen bonding and π - π stacking are often the dominant forces, as conventional hydrogen bonding is absent.[6][7]

- **Halogen Bonding:** This is a highly directional interaction where an electrophilic region on a halogen atom (the σ -hole) is attracted to a nucleophilic site, such as the lone pair of a pyridine nitrogen atom.[7][8] These interactions (e.g., C-Cl $\cdots$ N) play a crucial role in the solid-state assembly of these molecules.
- **π - π Stacking:** The electron-deficient pyridine rings can engage in offset face-to-face or edge-to-face stacking interactions. These dispersion-dominated interactions contribute significantly to the overall stability of the crystal lattice.[9]



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Sources

- [1. Halogenation of the 3-position of pyridines through Zincke imine intermediates - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. par.nsf.gov \[par.nsf.gov\]](#)
- [3. CN102391176A - Method for preparing 2-chloro-6-trichloromethylpyridine - Google Patents \[patents.google.com\]](#)
- [4. asianpubs.org \[asianpubs.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. Zn\(II\) Heteroleptic Halide Complexes with 2-Halopyridines: Features of Halogen Bonding in Solid State \[mdpi.com\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
- [9. Dispersion dominated halogen- \$\pi\$ interactions: energies and locations of minima - Physical Chemistry Chemical Physics \(RSC Publishing\) \[pubs.rsc.org\]](#)
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